

Technical Guide: Physicochemical Properties of 1,1-Diphenylbutane

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Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

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This document provides a concise summary of the core physicochemical properties of **1,1-Diphenylbutane**, specifically its molecular formula and molecular weight. The information is presented in a clear, tabular format for ease of reference and comparison.

Core Physicochemical Data

The fundamental molecular properties of **1,1-Diphenylbutane** have been determined based on its chemical structure. As an isomer of 1,2-diphenylbutane, it shares the same molecular formula and, consequently, the same molecular weight.

Property	Value
Molecular Formula	C ₁₆ H ₁₈
Molecular Weight	210.32 g/mol

Methodology for Determination

The molecular formula and weight of **1,1-Diphenylbutane** are not typically determined through wet lab experimentation for routine characterization but are rather calculated based on its known chemical structure.

Molecular Formula Derivation: The name **1,1-Diphenylbutane** dictates its structure. The "butane" component signifies a four-carbon alkane chain. The "1,1-Diphenyl" prefix indicates that two phenyl groups (C_6H_5) are attached to the first carbon atom of the butane chain. The systematic assembly of these components results in a molecule with 16 carbon atoms and 18 hydrogen atoms, yielding the molecular formula $C_{16}H_{18}$.

Molecular Weight Calculation: The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.

- Carbon (C): 16 atoms \times 12.011 u = 192.176 u
- Hydrogen (H): 18 atoms \times 1.008 u = 18.144 u
- Total Molecular Weight: 192.176 u + 18.144 u = 210.32 u (or g/mol)

Logical Relationship of Isomers

The relationship between **1,1-Diphenylbutane** and its isomer, 1,2-diphenylbutane, is that they share the same molecular formula but differ in the arrangement of their atoms. This structural difference does not alter the total count of each type of atom, hence they have identical molecular weights.

Isomeric Relationship and Molecular Weight

Note on Experimental Protocols and Signaling Pathways: The determination of the molecular formula and weight of a known chemical compound like **1,1-Diphenylbutane** is a computational process based on its structure. Therefore, detailed experimental protocols for this purpose are not applicable in this context. Similarly, as a single small molecule, it does not inherently have associated signaling pathways; such diagrams would be relevant to its biological interactions within a specific system, which is beyond the scope of its fundamental physicochemical properties.

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